

1-(4-Aminophenyl)cyclopentanecarbonitrile CAS 115279-73-7 properties

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Compound of Interest

Compound Name: 1-(4-Aminophenyl)cyclopentanecarbonitrile

Cat. No.: B111213

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An In-depth Technical Guide to **1-(4-Aminophenyl)cyclopentanecarbonitrile** (CAS 115279-73-7)

This document provides a comprehensive technical overview of **1-(4-Aminophenyl)cyclopentanecarbonitrile**, a key intermediate in pharmaceutical synthesis. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, safety, and applications.

Physicochemical Properties

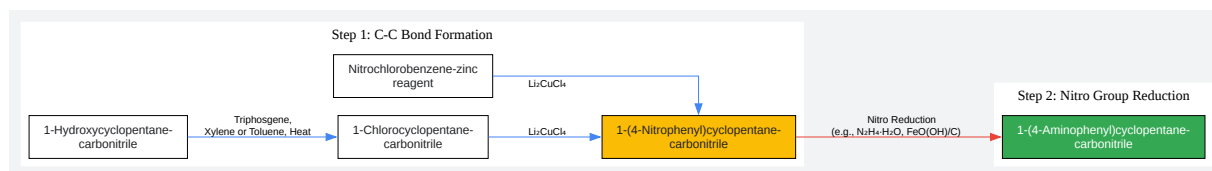
1-(4-Aminophenyl)cyclopentanecarbonitrile is an organic compound featuring a cyclopentane ring substituted with both a carbonitrile and an aminophenyl group.^[1] These functional groups, particularly the amino and nitrile moieties, give the molecule moderate polarity and the ability to participate in hydrogen bonding.^[1] Its structural features make it a compound of interest in medicinal chemistry.^[1]

The quantitative physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	115279-73-7	[2][3][4][5][6]
Molecular Formula	C ₁₂ H ₁₄ N ₂	[1][2][3][5][6][7]
Molecular Weight	186.26 g/mol (also reported as 186.25, 186.253, 186.258)	[1][2][3][5][6][7]
Physical Form	Solid	[2]
Boiling Point (Predicted)	375.0 ± 35.0 °C at 760 mmHg	[3][5]
Density (Predicted)	1.11 ± 0.1 g/cm ³	[3]
Flash Point	180.6 °C	[3]
Refractive Index	1.584	[3]
Polar Surface Area (PSA)	49.8 Å ²	[3]
XLogP3	2.3	[3]
InChI	1S/C12H14N2/c13-9-12(7-1-2-8-12)10-3-5-11(14)6-4-10/h3-6H,1-2,7-8,14H2	[1][2]
InChIKey	GIBAIULVBOBDED-UHFFFAOYSA-N	[2][3]
SMILES	N#CC1(CCCC1)c1ccc(N)cc1	[1][7][8]

Synthesis and Experimental Protocols

The synthesis of **1-(4-Aminophenyl)cyclopentanecarbonitrile** is commonly achieved through a two-step process starting from a nitrophenyl precursor.[9] This avoids hazardous nitration processes by using p-nitrochlorobenzene as a starting material.[10] The general route involves the formation of 1-(4-nitrophenyl)cyclopentanecarbonitrile followed by the reduction of the nitro group to an amine.[9][10]



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Caption: Synthesis workflow for **1-(4-Aminophenyl)cyclopentanecarbonitrile**.

Experimental Protocol: Kilogram-Scale Synthesis via Nitro Reduction

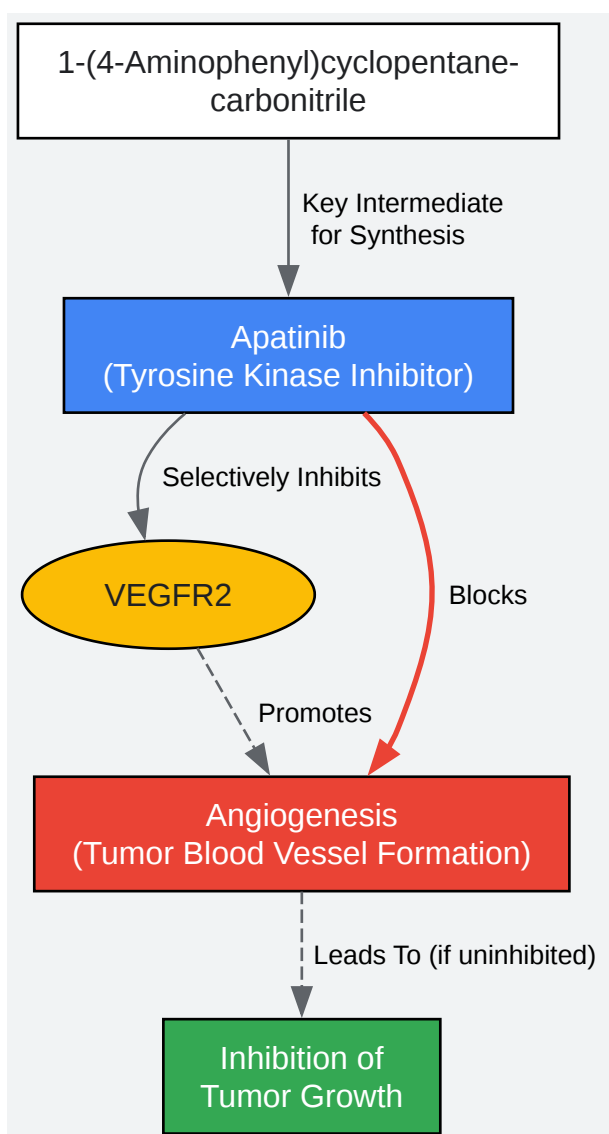
This protocol details the reduction of the nitro intermediate to the final amine product.^[4]

- **Reaction Setup:** To a 50 L single-deck glass reactor under a nitrogen atmosphere, add 1-(4-nitrophenyl)cyclopentanecarbonitrile (3 kg, 6.3 mol), FeO(OH)/C catalyst (460 g, 0.63 mol, 0.1 equiv), and ethanol (20 L).^[4]
- **Addition of Reducing Agent:** Add 80% hydrazine hydrate (N₂H₄·H₂O) (800 g, 12.6 mol, 2 equiv) to the reactor.^[4]
- **Reaction Conditions:** Heat the reaction mixture to 75 °C and maintain stirring at this temperature for approximately 5 hours.^[4]
- **Work-up and Isolation:** After the reaction is complete (monitored by a suitable method like HPLC), filter off the FeO(OH)/C catalyst.^[4]
- **Purification:** Wash the filtered catalyst with dichloromethane (5 L).^[4]
- **Final Product:** Remove the solvents from the combined filtrate in vacuo and dry the resulting product overnight in a vacuum drying oven to yield **1-(4-**

1-(4-Aminophenyl)cyclopentanecarbonitrile as an off-white powder.[4] The reported yield for this process is 92.5% with a purity of >99.5% by HPLC.[4]

Applications in Drug Development

1-(4-Aminophenyl)cyclopentanecarbonitrile serves as a crucial intermediate in the synthesis of Apatinib.[4] Apatinib is an orally administered, small-molecule tyrosine kinase inhibitor that selectively targets Vascular Endothelial Growth Factor Receptor-2 (VEGFR2).[4] By inhibiting VEGFR2, Apatinib blocks VEGF-mediated endothelial cell migration and proliferation, thereby preventing the formation of new blood vessels that tumors need to grow.[4]



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Caption: Role of the compound as an intermediate for Apatinib and its mechanism.

Safety and Handling

Comprehensive safety protocols must be followed when handling this compound. The available data indicates several potential hazards.

Hazard Identification

The compound is suspected of causing genetic defects and is toxic to aquatic life with long-lasting effects.[\[11\]](#)

Hazard Information	GHS Codes and Statements
Signal Word	Warning [2] [5] [11]
Hazard Statements	H341: Suspected of causing genetic defects. [11] H411: Toxic to aquatic life with long lasting effects. [11] H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled. [2] [5] H315: Causes skin irritation. [2] [5] H319: Causes serious eye irritation. [2] [5] H335: May cause respiratory irritation. [2] [5]
Precautionary Statements	P203: Obtain, read and follow all safety instructions before use. [3] [11] P273: Avoid release to the environment. [3] [11] P280: Wear protective gloves/protective clothing/eye protection/face protection. [3] [11] P318: IF exposed or concerned, get medical advice. [3] [11] P391: Collect spillage. [3] [11] P405: Store locked up. [3] [11] P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations. [3] [11]

Handling and Storage

- Handling: Handle in a well-ventilated place.[3][11] Wear suitable protective clothing, including impervious, flame-resistant clothing and gloves that satisfy EU Directive 89/686/EEC and EN 374 standards.[11] Avoid contact with skin and eyes and prevent the formation of dust and aerosols.[3][11] Use non-sparking tools to prevent fire from electrostatic discharge.[3][11]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3][11] Keep in the dark and under an inert atmosphere at room temperature.[2][8] Store away from incompatible materials and foodstuff containers.[3][11]

First Aid Measures

- If Inhaled: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[11]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[11]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[11]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[11]

Fire-Fighting and Spill Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[11]
- Fire-Fighting Equipment: Wear a self-contained breathing apparatus if necessary.[11]
- Spill Response: Prevent further leakage if safe to do so.[11] Evacuate personnel to a safe area. Remove all sources of ignition.[11] Collect spillage and dispose of it in suitable, closed containers according to local regulations.[11] Discharge into the environment must be avoided.[11]

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